

# A Technical Guide to the Health and Safety of 2-(Hydroxymethyl)anthracene

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## Compound of Interest

Compound Name: 2-(Hydroxymethyl)anthracene

Cat. No.: B1586659

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This document provides a comprehensive technical overview of the health and safety considerations for **2-(hydroxymethyl)anthracene** (CAS RN: 22863-82-7). Designed for researchers, chemists, and drug development professionals, this guide synthesizes available data to establish best practices for safe handling, storage, and emergency management. Given the limited specific toxicological data for this particular isomer, this guide is founded on the principle of prudent practice, leveraging data from the parent compound, anthracene, its isomers, and the broader class of Polycyclic Aromatic Hydrocarbons (PAHs).

## Compound Identification and Physicochemical Properties

**2-(Hydroxymethyl)anthracene**, also known as 2-anthracenemethanol, is a derivative of the polycyclic aromatic hydrocarbon, anthracene. Its core structure consists of three fused benzene rings with a hydroxymethyl substituent. Understanding its basic properties is the foundation of a robust safety assessment.

Property	Value	Source
Chemical Name	2-(Hydroxymethyl)anthracene	TCI
Synonym	2-Anthracenemethanol	TCI
CAS Number	22863-82-7	TCI[1]
Molecular Formula	C <sub>15</sub> H <sub>12</sub> O	TCI
Molecular Weight	208.26 g/mol	TCI
Appearance	Light yellow to orange powder/crystal	TCI
Melting Point	221.0 to 227.0 °C	TCI
Purity	>98.0% (HPLC)	TCI

## Hazard Identification and Classification

A definitive, universally adopted GHS classification for **2-(hydroxymethyl)anthracene** is not readily available in public databases. This data gap necessitates a cautious approach. The toxicological properties of this specific compound have not been fully investigated.[2]

Therefore, safety protocols must be established by evaluating the known hazards of structurally related compounds.

Principle of Prudent Practice: In the absence of comprehensive hazard data, **2-(hydroxymethyl)anthracene** should be handled as a potentially hazardous substance. This approach is justified by its classification as a Polycyclic Aromatic Hydrocarbon (PAH), a class of compounds known to include carcinogens, mutagens, and irritants.[3]

The table below summarizes the hazard classifications for the parent compound, anthracene, and a closely related isomer, 9-anthracenemethanol, to inform risk assessment.

Compound	GHS Classification	Notes
Anthracene (Parent Compound)	Warning. H410: Very toxic to aquatic life with long lasting effects.	The US EPA's Integrated Risk Information System (IRIS) identifies anthracene as a classification D carcinogen, meaning it is "not classifiable as to human carcinogenicity" due to inadequate data. <a href="#">[4]</a>
9-Anthracenemethanol (Isomer)	Not a hazardous substance or mixture according to multiple suppliers' SDSs under US OSHA Hazard Communication Standard. <a href="#">[5]</a> <a href="#">[6]</a>	PubChem's aggregated data shows conflicting reports, with some notifications indicating potential for acute toxicity (oral, dermal, inhalation) and irritation (skin, eye, respiratory). <a href="#">[7]</a> This highlights the variability in available data and reinforces the need for caution.

Given this context, it is prudent to assume **2-(hydroxymethyl)anthracene** may cause skin, eye, and respiratory tract irritation and to handle it in a manner that minimizes all potential routes of exposure.[\[2\]](#)[\[8\]](#)

## Toxicological Profile and Mechanistic Insights

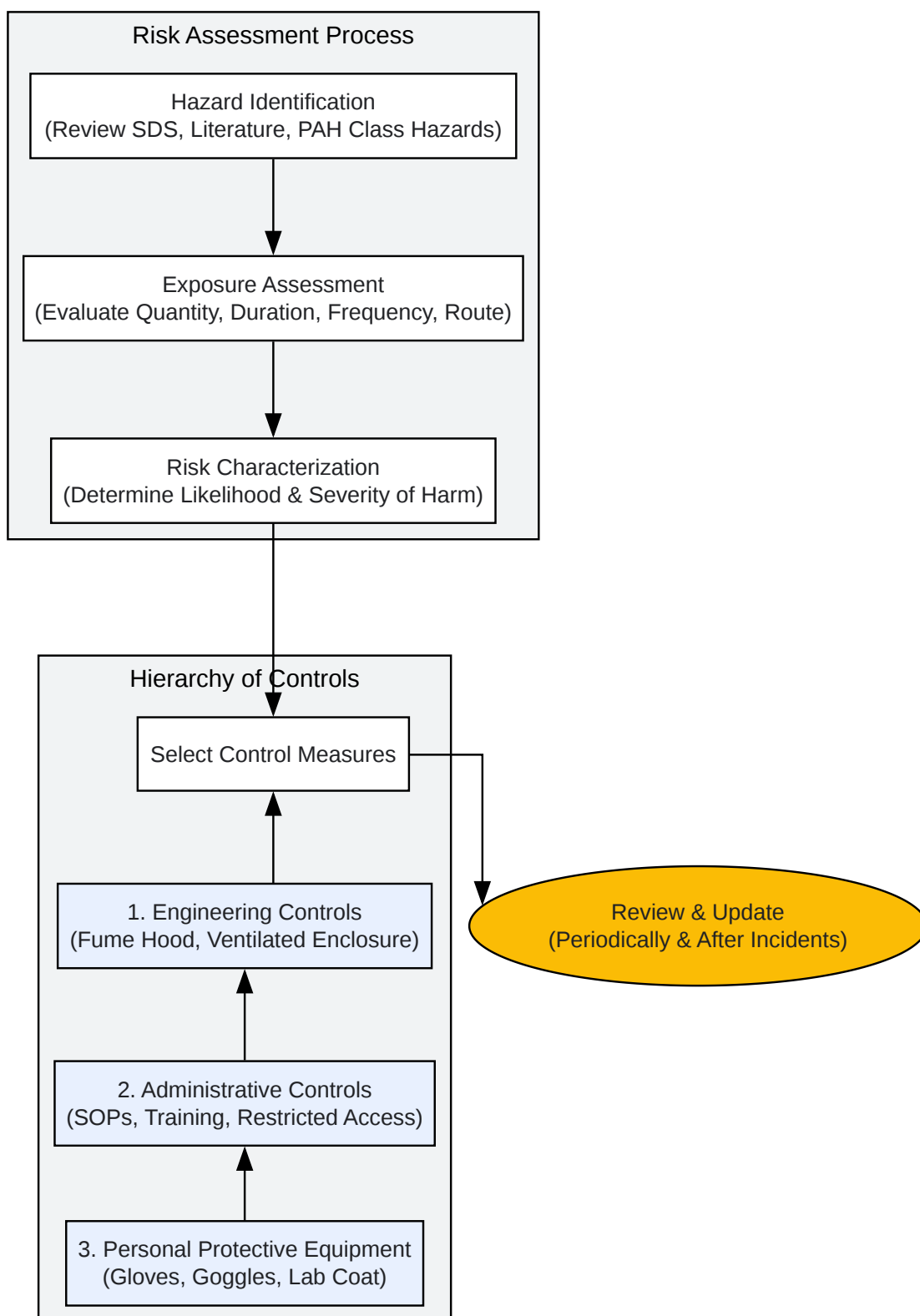
While specific LD50 or chronic toxicity studies for **2-(hydroxymethyl)anthracene** are not available, research on related PAHs provides critical insights into potential mechanisms of toxicity.

- **Oxidative Stress:** The parent compound, anthracene, has been shown to induce neurotoxicity in hippocampal neuronal cells by causing oxidative stress, leading to neuronal injury and the disruption of key enzyme activities.[\[9\]](#) This is a common toxicity pathway for many PAHs.

- **Mitochondrial Effects:** Studies on another hydroxymethylated PAH, 7-hydroxymethyl-12-methylbenz[a]anthracene, demonstrated that it causes a significant and selective oxidation of mitochondrial glutathione (GSH) and may induce damage to mitochondrial membranes in adrenal cells.<sup>[10]</sup> This suggests that hydroxymethylated anthracene derivatives could potentially interfere with cellular redox balance and mitochondrial integrity, a key event in many toxicological pathways.
- **General PAH Hazards:** As a class, PAHs are formed from the incomplete combustion of organic materials.<sup>[8]</sup> Workplace exposure has been associated with a range of health effects, including skin and respiratory irritation, and in some cases, cancers of the lung, skin, and bladder.<sup>[8]</sup>

## Risk Assessment and Control Workflow

A systematic risk assessment is mandatory before commencing any work with this compound. The following workflow provides a logical framework for identifying hazards, evaluating risks, and implementing effective control measures.



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Caption: Workflow for chemical risk assessment and control.

## Standard Operating Procedures for Safe Handling

Adherence to the following protocols is essential to minimize exposure and ensure a safe laboratory environment.

### Engineering Controls

The primary method for controlling exposure to powdered chemical agents is through engineering controls.

- Ventilation: All handling of **2-(hydroxymethyl)anthracene** solid, including weighing and solution preparation, must be conducted inside a certified chemical fume hood or a powder containment enclosure to prevent inhalation of airborne dust.[\[3\]](#)
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[\[11\]](#)

### Personal Protective Equipment (PPE)

Appropriate PPE serves as the final barrier between the researcher and the chemical.

- Eye/Face Protection: Wear chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[\[5\]](#)
- Skin Protection: A flame-retardant lab coat and disposable nitrile gloves are required. Change gloves immediately if contamination occurs. Wash hands thoroughly after handling, even if gloves were worn.[\[12\]](#)
- Respiratory Protection: Under normal use conditions within a fume hood, respiratory protection is not typically required.[\[5\]](#) If engineering controls are not available or if significant dust generation is unavoidable, a NIOSH-approved respirator with a particle filter is recommended.[\[5\]](#)[\[13\]](#)

## Experimental Protocol: Weighing and Handling the Solid Compound

- Preparation: Don all required PPE before entering the designated work area. Ensure the chemical fume hood is functioning correctly.

- **Staging:** Place a weigh boat, spatula, and the sealed container of **2-(hydroxymethyl)anthracene** onto the work surface inside the fume hood.
- **Dispensing:** Carefully open the container. Use the spatula to gently transfer the desired amount of powder to the weigh boat. Avoid any actions that could generate dust, such as dropping or rapid movements.
- **Sealing:** Immediately and securely close the primary container.
- **Cleanup:** Wipe the spatula clean with a solvent-dampened wipe (e.g., ethanol or isopropanol). Place the used wipe and any contaminated materials (like a used weigh boat) into a designated chemical waste container.
- **Doffing:** Remove gloves and wash hands thoroughly with soap and water before leaving the laboratory.

## Storage and Disposal

Proper storage and disposal are critical for maintaining safety and regulatory compliance.

- **Storage Conditions:** Store in a tightly closed, original container in a cool, dry, and well-ventilated area.<sup>[6][12]</sup> The supplier recommends storage in a cool and dark place, preferably below 15°C. Store away from incompatible materials, particularly strong oxidizing agents.<sup>[5]</sup>  
<sup>[6]</sup>
- **Disposal:** Dispose of unused material and contaminated waste in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains.

## Emergency and First Aid Procedures

In the event of an emergency, prompt and correct action is vital.

Scenario	Procedure
Spill	Evacuate non-essential personnel. Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation. <sup>[5]</sup> Place the spilled material into a labeled, sealed container for chemical waste disposal. <sup>[5]</sup> Clean the spill area thoroughly.
Fire	The compound is combustible. Use alcohol-resistant foam, carbon dioxide, or dry chemical spray for extinguishing. <sup>[11][13]</sup> Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear. Thermal decomposition can produce irritating gases, carbon monoxide (CO), and carbon dioxide (CO <sub>2</sub> ). <sup>[5][6]</sup>
Skin Contact	Immediately wash the affected skin with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. <sup>[2][11]</sup> Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. <sup>[2]</sup> Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Inhalation	Move the person to fresh air. <sup>[2]</sup> If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. <sup>[2]</sup> If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water to dilute the substance. <sup>[2]</sup> Never give anything by



mouth to an unconscious person.[11] Seek immediate medical attention.

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- To cite this document: BenchChem. [A Technical Guide to the Health and Safety of 2-(Hydroxymethyl)anthracene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586659#health-and-safety-data-for-2-hydroxymethyl-anthracene]

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